

Triallate's spectrum of activity against different weed species

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Compound of Interest

Compound Name: *Triallate*

Cat. No.: *B1683234*

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Triallate's Spectrum of Activity: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triallate is a selective, pre-emergent thiocarbamate herbicide used for the control of a variety of grass and broadleaf weeds.[1] It is primarily effective against wild oats and is often used in the cultivation of cereals such as wheat and barley.[2][3] This technical guide provides an in-depth overview of **triallate**'s spectrum of activity, the experimental protocols used to evaluate its efficacy, and its molecular mode of action.

Spectrum of Activity

Triallate demonstrates a broad spectrum of activity against numerous weed species. Its efficacy is influenced by factors such as application rate, soil moisture, and incorporation depth.[1][3] The following tables summarize the quantitative data on the effectiveness of **triallate** against various weed species based on available research.

Grass Weeds

Weed Species	Common Name	Efficacy (% Control)	Application Rate (kg a.i./ha)	Soil Conditions	Reference
Avena fatua	Wild Oat	>95%	1.4 - 1.7	Tilled fallow	
Avena fatua	Wild Oat	>95%	1.1 (granular)	Standing wheat stubble	
Avena fatua	Wild Oat	Highly effective	1.4	Pre-plant incorporated	
Lolium multiflorum	Italian Ryegrass	Effective in mixtures	Not specified	Not specified	
Setaria viridis	Green Foxtail	Effective control	Not specified	Not specified	
Bromus spp.	Brome Grass	Suppression	Not specified	Not specified	
Hordeum leporinum	Barley Grass	Suppression	Not specified	Not specified	

Broadleaf Weeds

Weed Species	Common Name	Efficacy	Application Rate (kg a.i./ha)	Soil Conditions	Reference
Various species	Broadleaf weeds	Suppression	Not specified	Not specified	
Polygonum spp.	Wireweed	Suppression	Not specified	Not specified	

Experimental Protocols

The evaluation of **triallate**'s herbicidal efficacy involves both greenhouse and field-based experimental protocols. These studies are crucial for determining the effective application rates, spectrum of activity, and crop safety.

Greenhouse Bioassay for Herbicide Efficacy

Greenhouse bioassays provide a controlled environment to assess the intrinsic activity of a herbicide on target weed species.

Objective: To determine the dose-response of various weed species to **triallate** under controlled conditions.

Methodology:

- **Soil Preparation:** A uniform soil mix (e.g., sandy loam, potting mix) is prepared and sterilized to eliminate any existing weed seeds or pathogens. The soil is then placed in pots (e.g., 10-15 cm in diameter).
- **Seed Planting:** A predetermined number of seeds of the target weed species (e.g., 10-15 seeds per pot) are sown at a uniform depth in the soil.
- **Herbicide Application:** **Trialate** is applied to the soil surface at a range of concentrations. A control group with no herbicide application is included. For pre-emergent herbicides like **triallate**, the application is made before the weed seeds germinate.
- **Incorporation:** If required by the herbicide's mode of action, it is incorporated into the top layer of the soil to a specified depth (e.g., 2-4 cm).
- **Growth Conditions:** The pots are placed in a greenhouse with controlled temperature (e.g., 22/18°C day/night), light (e.g., 16-hour photoperiod), and humidity. Pots are watered as needed, typically from the bottom to avoid disturbing the treated soil surface.
- **Data Collection:** After a specified period (e.g., 3 weeks), data is collected on weed emergence, plant height, fresh and dry biomass, and visual injury ratings.
- **Data Analysis:** The collected data is analyzed to determine the effective dose (ED) values, such as the ED50 (the dose causing 50% inhibition of growth), and to compare the susceptibility of different weed species.

Field Trial for Pre-Emergent Herbicide Efficacy

Field trials are essential for evaluating the performance of a herbicide under real-world agricultural conditions.

Objective: To assess the efficacy of **triallate** in controlling target weeds and its selectivity in a specific crop under field conditions.

Methodology:

- **Site Selection:** A field with a known history of the target weed infestation is selected. The soil type, organic matter content, and pH are documented.
- **Experimental Design:** A randomized complete block design with multiple replications (e.g., 3-4) is typically used to account for field variability.
- **Plot Establishment:** Individual plots of a specific size are marked out.
- **Herbicide Application:** **Trialate** is applied at various rates using a calibrated sprayer to ensure uniform application. A non-treated control plot is included in each replication. Application timing is critical for pre-emergent herbicides and is typically done before crop and weed emergence.
- **Incorporation:** Immediately following application, the herbicide is incorporated into the soil to the recommended depth using appropriate tillage equipment (e.g., disc, cultivator).
- **Crop Planting:** The desired crop is planted at a uniform seeding rate and depth across all plots.
- **Data Collection:** Weed control is assessed at various intervals after application (e.g., 3, 6, and 9 weeks). Assessments include weed density (counts per unit area), weed biomass, and visual ratings of percent control. Crop injury is also visually assessed.
- **Yield Data:** At the end of the growing season, crop yield is harvested from each plot to determine the impact of weed control on crop productivity.
- **Data Analysis:** Statistical analysis (e.g., Analysis of Variance - ANOVA) is performed on the collected data to determine significant differences between treatments.

Mode of Action

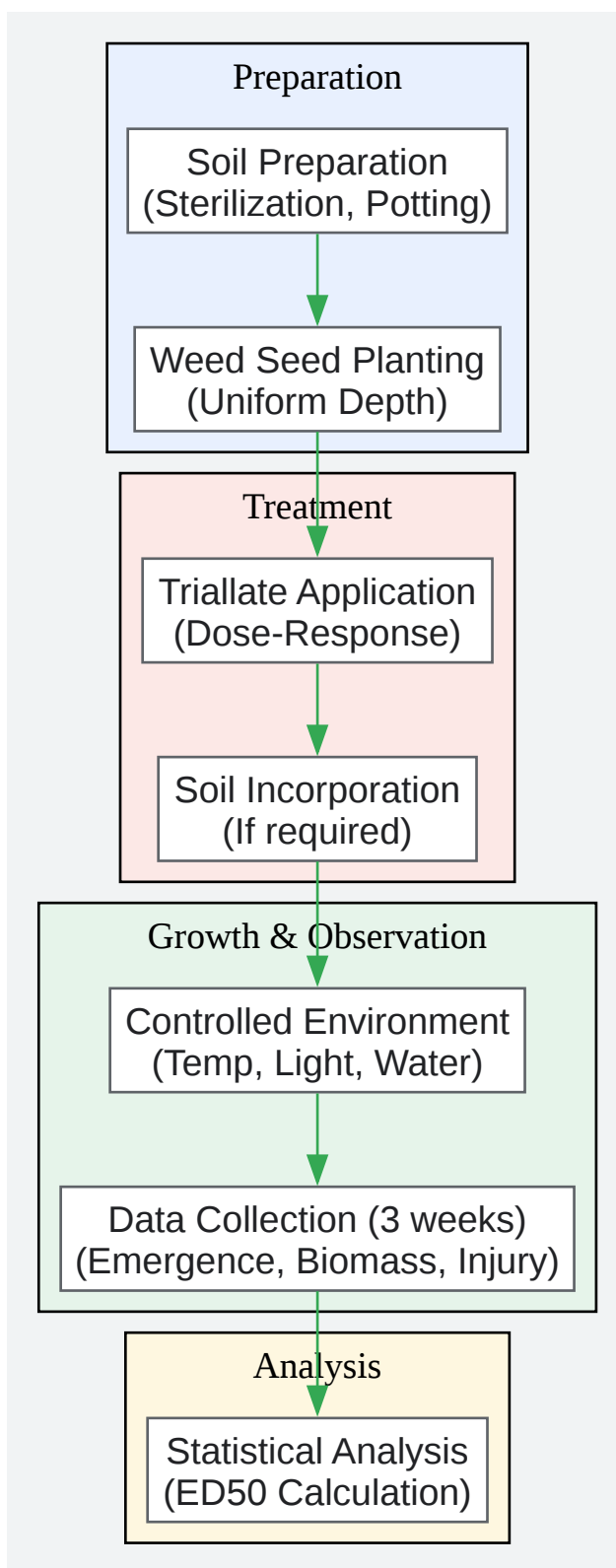
Triallate is classified as a Group 15 (formerly Group K3) herbicide, which acts by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs). VLCFAs are essential components of plant cell membranes and are precursors for the production of cuticular waxes and suberin.

The herbicidal activity of **triallate** is dependent on its metabolic activation within the plant.

Triallate itself is a pro-herbicide and is converted to its active form, **triallate** sulfoxide, through a process of sulfoxidation. This activation is a critical step for its herbicidal effect.

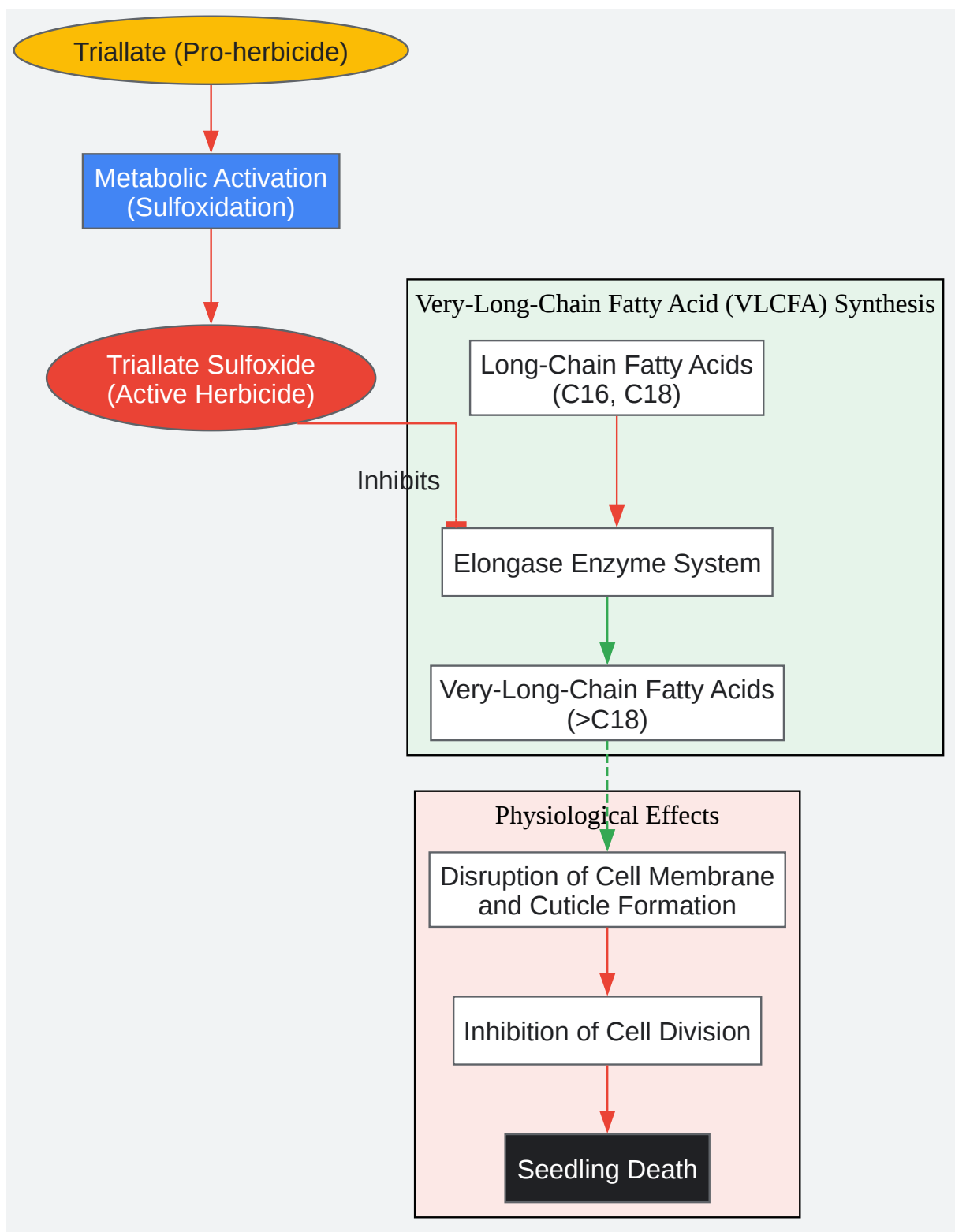
The activated **triallate** sulfoxide then inhibits the elongase enzyme system in the endoplasmic reticulum, which is responsible for the stepwise addition of two-carbon units to fatty acid chains. This inhibition disrupts the production of VLCFAs, leading to a cascade of downstream effects, including impaired cell division, abnormal seedling growth, and ultimately, the death of susceptible weed seedlings before or shortly after they emerge from the soil.

Visualizations



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Greenhouse Bioassay Workflow



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Triallate's Molecular Mode of Action

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